

Application Notes and Protocols: Synthesis of Phenol from Chlorobenzene (Dow Process)

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Compound of Interest

Compound Name: Chlorobenzene

Cat. No.: B131634

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Introduction

The Dow process, first introduced in 1928 by the Dow Chemical Company, is a historically significant industrial method for the synthesis of phenol from **chlorobenzene**.^[1] While largely superseded by the cumene process for large-scale production, the Dow process remains a classic example of nucleophilic aromatic substitution under extreme conditions.^{[2][3]} It involves the hydrolysis of **chlorobenzene** with a strong base at high temperature and pressure, proceeding through a benzyne intermediate.^{[4][5][6]} This document provides detailed application notes, experimental protocols, and a summary of the quantitative parameters for the Dow process.

Reaction Mechanism and Workflow

The overall reaction involves two main stages: the formation of sodium phenoxide from **chlorobenzene** and subsequent acidification to yield phenol.^{[7][8]}

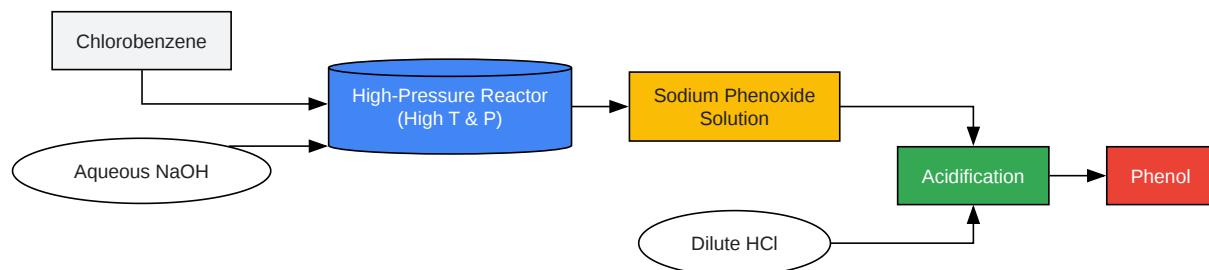
Overall Reaction: $\text{C}_6\text{H}_5\text{Cl} + 2\text{NaOH} \rightarrow \text{C}_6\text{H}_5\text{OH} + \text{NaCl} + \text{H}_2\text{O}$

The reaction is conducted under harsh conditions to overcome the low reactivity of **chlorobenzene** towards nucleophilic substitution.^{[9][10]} The mechanism is not a direct substitution but an elimination-addition reaction.^[7]

Mechanism Steps:

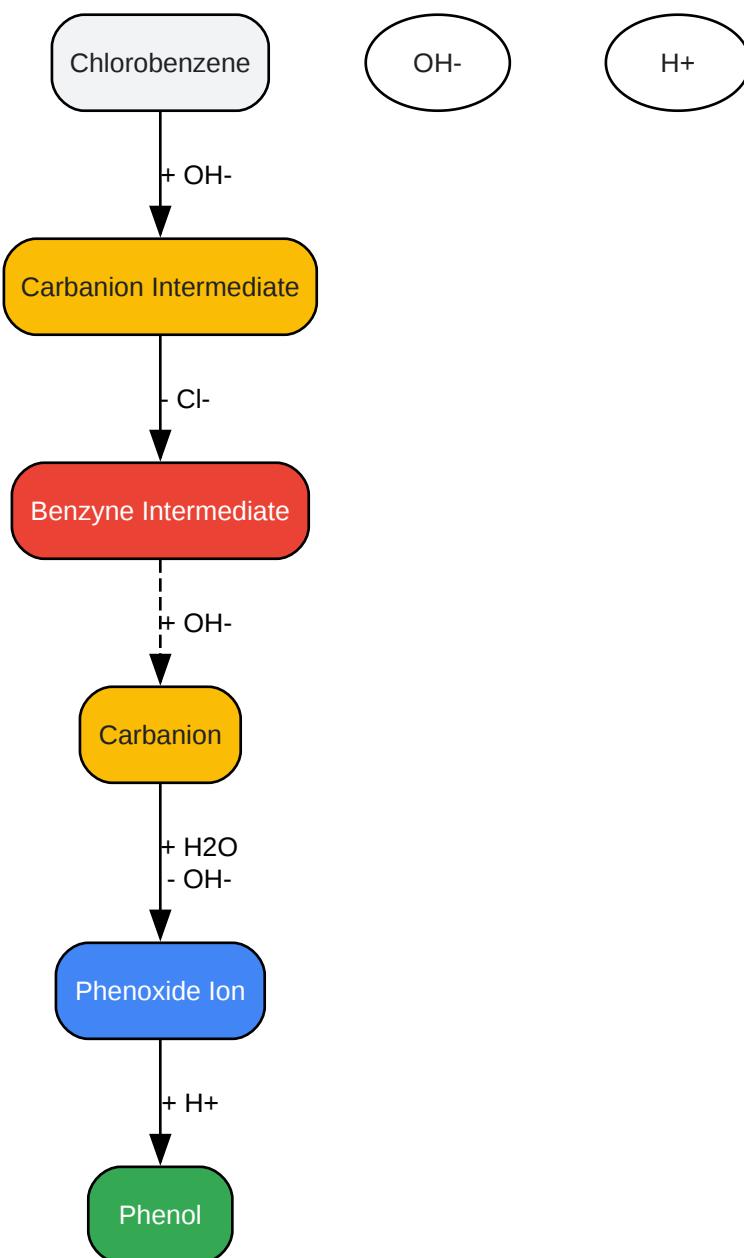
- Deprotonation: A hydroxide ion from sodium hydroxide removes a proton from the carbon atom adjacent to the one bonded to chlorine.[11][12]
- Benzyne Formation: The resulting carbanion eliminates a chloride ion, forming a highly reactive and unstable benzyne intermediate.[6][7][11]
- Nucleophilic Attack: A hydroxide ion attacks one of the carbon atoms of the triple bond in the benzyne intermediate.[7][12]
- Protonation: The resulting carbanion is protonated by water to form sodium phenoxide.[11][12]
- Acidification: The sodium phenoxide is then treated with a dilute acid, such as hydrochloric acid, to produce the final phenol product.[1][7][11]

Visualizations



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Caption: Experimental workflow for the Dow process.

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Caption: Reaction mechanism of the Dow process.

Quantitative Data Summary

The operational parameters for the Dow process are critical for its success. The following table summarizes the key quantitative data reported in the literature.

Parameter	Value	Reference(s)
Temperature	350 °C / 623 K	[8][9][11][12][13]
Pressure	150 - 320 atm (approx. 152 - 324 bar)	[7][8][9][11][12][13]
Primary Reagent	Aqueous Sodium Hydroxide (NaOH)	[5][7][9]
Acidification Agent	Dilute Hydrochloric Acid (HCl)	[1][7][11]
Key Intermediate	Benzyne	[5][6][7][11]
Major Byproducts	Diphenyl ether, p-phenyl phenol	[12][14]

Experimental Protocol

This protocol outlines a laboratory-scale synthesis of phenol from **chlorobenzene** based on the principles of the Dow process. Warning: This reaction requires specialized high-pressure and high-temperature equipment and should only be performed by trained personnel in a suitable facility.

Materials and Equipment

- Materials:
 - Chlorobenzene** (C_6H_5Cl)
 - Sodium Hydroxide (NaOH), pellets or flakes
 - Concentrated Hydrochloric Acid (HCl, ~37%)
 - Deionized Water
 - Diethyl ether or other suitable organic solvent for extraction
 - Anhydrous Magnesium Sulfate ($MgSO_4$) or Sodium Sulfate (Na_2SO_4)

- Equipment:
 - High-pressure autoclave or reactor capable of sustaining >300 atm and >350 °C
 - Stirring mechanism for the autoclave (e.g., magnetic or mechanical)
 - Temperature and pressure controllers and monitors
 - Separatory funnel
 - Rotary evaporator
 - Standard laboratory glassware (beakers, flasks, graduated cylinders)
 - pH meter or pH paper

Procedure

Step 1: Preparation of Sodium Hydroxide Solution

- Prepare a 10-15% aqueous solution of sodium hydroxide. For example, carefully dissolve 50 g of NaOH pellets in 450 mL of deionized water in a beaker, stirring continuously. Caution: This process is highly exothermic. Use an ice bath to control the temperature.
- Allow the solution to cool to room temperature.

Step 2: High-Pressure Reaction (Formation of Sodium Phenoxide)

- Add the prepared aqueous NaOH solution and **chlorobenzene** to the high-pressure autoclave. A molar excess of NaOH is typically used.
- Seal the autoclave according to the manufacturer's instructions.
- Begin stirring and heat the reactor to a target temperature of 350 °C.[7][11]
- The pressure will increase as the temperature rises. Maintain the pressure at approximately 300 atm.[11][12][13]

- Allow the reaction to proceed under these conditions for a sufficient residence time (typically determined by kinetic studies, may range from 30 minutes to several hours).
- After the reaction is complete, cool the reactor down to room temperature. Caution: Follow a slow and controlled cooling procedure.
- Carefully vent any residual pressure and open the autoclave. The resulting mixture contains sodium phenoxide, unreacted starting materials, and byproducts.[\[7\]](#)[\[8\]](#)

Step 3: Acidification to Phenol

- Transfer the reaction mixture to a large beaker, preferably in an ice bath to manage the heat from neutralization.
- Slowly and with constant stirring, add concentrated HCl to the sodium phenoxide solution.[\[7\]](#)[\[11\]](#)
- Monitor the pH of the solution. Continue adding acid until the solution is acidic (pH < 7), which ensures the complete conversion of sodium phenoxide to phenol.[\[2\]](#)[\[4\]](#) Phenol will separate as an oily layer if its concentration exceeds its solubility in water.

Step 4: Isolation and Purification

- Transfer the acidified mixture to a separatory funnel.
- Extract the aqueous layer multiple times with an organic solvent like diethyl ether.
- Combine the organic extracts and wash them with a small amount of deionized water to remove any remaining inorganic salts.
- Dry the combined organic layer over an anhydrous drying agent such as magnesium sulfate.
- Filter to remove the drying agent.
- Remove the solvent using a rotary evaporator to yield crude phenol.
- The crude phenol can be further purified by distillation under reduced pressure.

Safety Precautions

- **High Pressure/Temperature:** The use of a high-pressure autoclave is mandatory and requires specialized training. Ensure the equipment is properly rated and maintained.
- **Corrosive Reagents:** Sodium hydroxide and hydrochloric acid are highly corrosive. Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat. Work in a well-ventilated fume hood.
- **Toxic Substances:** **Chlorobenzene** and phenol are toxic and can be absorbed through the skin. Handle these chemicals with care and avoid inhalation of vapors.
- **Exothermic Reactions:** The dissolution of NaOH and the neutralization of the reaction mixture are highly exothermic. Use cooling baths to control the temperature and prevent splashing.

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References

- 1. gyansanchay.csjmu.ac.in [gyansanchay.csjmu.ac.in]
- 2. chem.libretexts.org [chem.libretexts.org]
- 3. Phenol - Wikipedia [\[en.wikipedia.org\]](http://en.wikipedia.org)
- 4. Dow process | phenol | Britannica [\[britannica.com\]](http://britannica.com)
- 5. Dow process (phenol) - Wikipedia [\[en.wikipedia.org\]](http://en.wikipedia.org)
- 6. chemistry.stackexchange.com [chemistry.stackexchange.com]
- 7. How is phenol prepared from chlorobenzene by Dows class 12 chemistry CBSE [\[vedantu.com\]](http://vedantu.com)
- 8. brainly.in [brainly.in]
- 9. Phenol is prepared by Dow's process. Conditions involved in Dow's process of preparing phenol are [\[infinitylearn.com\]](http://infinitylearn.com)

- 10. Khan Academy [khanacademy.org]
- 11. m.youtube.com [m.youtube.com]
- 12. In Dows process for manufacture of phenol PhCl is fused class 11 chemistry CBSE [vedantu.com]
- 13. theunconditionalguru.in [theunconditionalguru.in]
- 14. echemi.com [echemi.com]
- To cite this document: BenchChem. [Application Notes and Protocols: Synthesis of Phenol from Chlorobenzene (Dow Process)]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b131634#synthesis-of-phenol-from-chlorobenzene-dow-process>]

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